

Physicochemical Properties of 6-(bromomethyl)-2,2'-bipyridine: A Technical Guide

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Compound of Interest

Compound Name: 6-(Bromomethyl)-2,2'-bipyridine

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For Researchers, Scientists, and Drug Development Professionals

Introduction

6-(bromomethyl)-2,2'-bipyridine is a functionalized derivative of 2,2'-bipyridine, a prominent chelating ligand in coordination chemistry. The introduction of a reactive bromomethyl group at the 6-position provides a versatile handle for further synthetic modifications, making it a valuable building block in the development of novel ligands, metal complexes, and functional materials. This technical guide provides a comprehensive overview of the known physicochemical properties, synthesis, and potential applications of **6-(bromomethyl)-2,2'-bipyridine**, with a focus on its relevance to researchers in chemistry and drug development.

Physicochemical Data

Quantitative physicochemical data for **6-(bromomethyl)-2,2'-bipyridine** is not extensively reported in publicly available literature. For comparative purposes, data for the related compounds 6,6'-bis(bromomethyl)-2,2'-bipyridine and 6-bromo-2,2'-bipyridine are also presented.

Table 1: Physicochemical Properties of **6-(bromomethyl)-2,2'-bipyridine** and Related Compounds

Property	6-(bromomethyl)-2,2'-bipyridine	6,6'-bis(bromomethyl)-2,2'-bipyridine	6-bromo-2,2'-bipyridine
Molecular Formula	C ₁₁ H ₉ BrN ₂	C ₁₂ H ₁₀ Br ₂ N ₂	C ₁₀ H ₇ BrN ₂
Molecular Weight	249.11 g/mol [1]	342.03 g/mol [2][3]	235.08 g/mol
Melting Point	Data not available	180 °C[2]	72.0 to 76.0 °C[4]
Boiling Point	Data not available	389.3 °C[2]	133 °C / 2.2 mmHg[4][5]
Solubility	Data not available	Data not available	Chloroform, Methanol[4]
Appearance	Data not available	Data not available	White to Almost white powder to crystal[4]

Synthesis of 6-(bromomethyl)-2,2'-bipyridine

A common synthetic route to **6-(bromomethyl)-2,2'-bipyridine** involves the bromination of its corresponding alcohol precursor, [2,2'-bipyridin]-6-ylmethanol.

Experimental Protocol: Bromination of [2,2'-bipyridin]-6-ylmethanol

This protocol is adapted from a procedure described in the literature for the synthesis of halomethyl-2,2'-bipyridine derivatives.[6]

Materials:

- [2,2'-bipyridin]-6-ylmethanol
- Phosphorus tribromide (PBr₃)
- Dry Dichloromethane (DCM)
- Sodium hydroxide (NaOH) solution (e.g., 1 M)

- Anhydrous magnesium sulfate (MgSO_4) or sodium sulfate (Na_2SO_4)
- Ice bath
- Standard laboratory glassware for inert atmosphere reactions

Procedure:

- Dissolve [2,2'-bipyridin]-6-ylmethanol (1.0 equivalent) in dry DCM under an inert atmosphere (e.g., nitrogen or argon).
- Cool the solution in an ice bath.
- Slowly add phosphorus tribromide (PBr_3) (approximately 3.0 equivalents) to the cooled solution.
- Remove the ice bath and stir the reaction mixture at room temperature overnight.
- After the reaction is complete, carefully quench the reaction by the slow addition of a saturated aqueous sodium bicarbonate solution until effervescence ceases.
- Separate the organic layer.
- Wash the organic layer sequentially with water and brine.
- Dry the organic layer over anhydrous magnesium sulfate or sodium sulfate.
- Filter the drying agent and remove the solvent under reduced pressure to yield the crude product.
- The crude product can be purified by column chromatography on silica gel.

Characterization:

The final product should be characterized by standard analytical techniques:

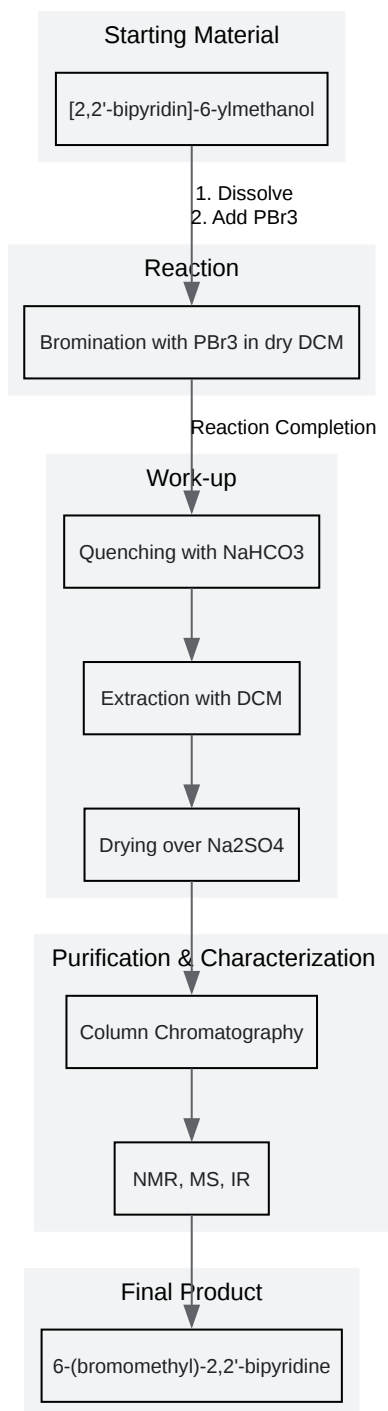
- ^1H and ^{13}C NMR Spectroscopy: To confirm the molecular structure.
- Mass Spectrometry: To confirm the molecular weight.

- Infrared (IR) Spectroscopy: To identify functional groups.

While specific NMR data for **6-(bromomethyl)-2,2'-bipyridine** is not readily available in the cited literature, the expected ^1H NMR spectrum would show characteristic signals for the bipyridine ring protons and a singlet for the bromomethyl ($-\text{CH}_2\text{Br}$) protons.

Synthesis Workflow

Synthesis of 6-(bromomethyl)-2,2'-bipyridine

[Click to download full resolution via product page](#)Caption: Workflow for the synthesis of **6-(bromomethyl)-2,2'-bipyridine**.

Reactivity and Applications

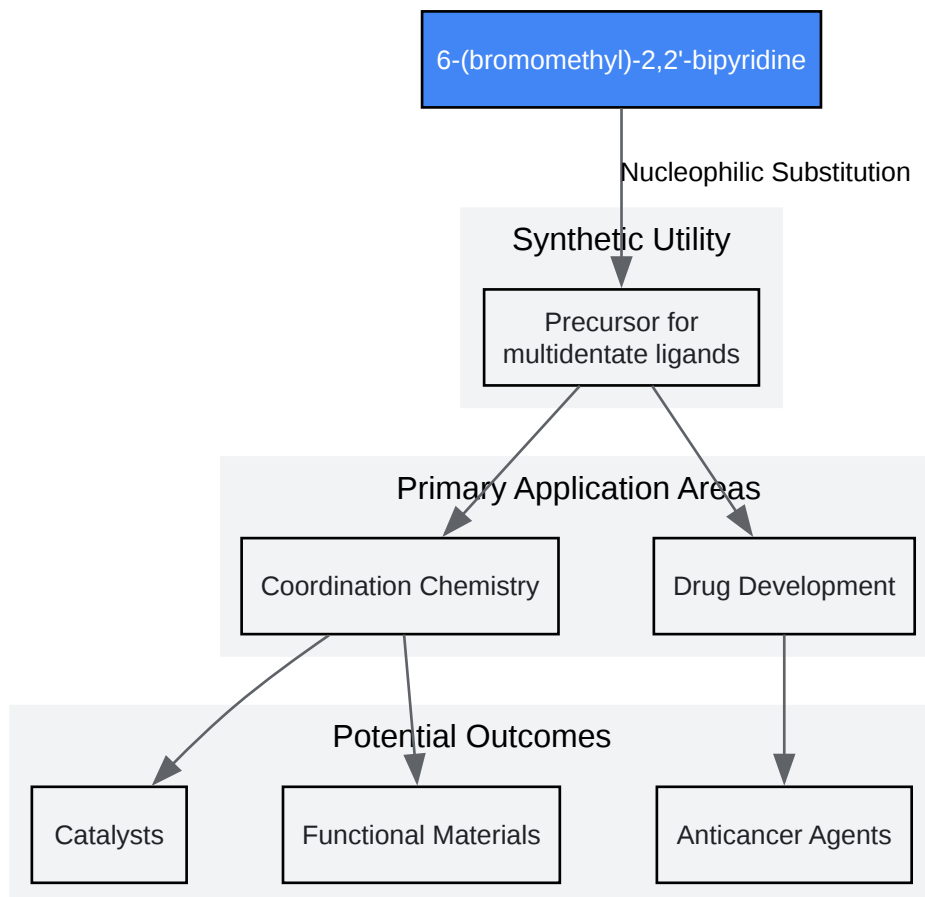
The primary utility of **6-(bromomethyl)-2,2'-bipyridine** lies in the reactivity of the bromomethyl group, which is an excellent leaving group in nucleophilic substitution reactions. This allows for the facile introduction of a wide range of functional groups, enabling the synthesis of more complex and tailored bipyridine ligands.

Key Applications

- **Ligand Synthesis:** It serves as a precursor for the synthesis of multidentate ligands by reacting it with various nucleophiles such as amines, thiols, and alcohols. These modified ligands can then be used to form metal complexes with specific properties.
- **Coordination Chemistry:** The resulting bipyridine-based ligands are widely used in coordination chemistry to create metal complexes with applications in catalysis, materials science, and photochemistry.
- **Drug Development and Medicinal Chemistry:** Bipyridine derivatives and their metal complexes have been investigated for their potential biological activities, including as anticancer agents. The functionalized bipyridine can act as a scaffold to which other pharmacophores are attached. Some metal complexes derived from substituted bipyridines have been shown to induce cancer cell death through mechanisms such as the generation of reactive oxygen species (ROS).

Logical Relationship of Applications

Applications of 6-(bromomethyl)-2,2'-bipyridine

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Caption: Role of **6-(bromomethyl)-2,2'-bipyridine** in synthesis and research.

Conclusion

6-(bromomethyl)-2,2'-bipyridine is a valuable synthetic intermediate with significant potential in the fields of coordination chemistry and medicinal chemistry. While comprehensive physicochemical data is currently limited in the public domain, its synthetic accessibility and the reactivity of the bromomethyl group make it an attractive starting material for the development of novel functional molecules. Further research into the properties and applications of this compound and its derivatives is warranted to fully explore its potential.

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- To cite this document: BenchChem. [Physicochemical Properties of 6-(bromomethyl)-2,2'-bipyridine: A Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b3182486#physicochemical-properties-of-6-bromomethyl-2-2-bipyridine]

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